Technical Guide: Structural & Synthetic Analysis of 2-(3-Bromophenyl)-2-(methylamino)acetamide[1]

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Compound of Interest

Compound Name:	*2-(3-Bromophenyl)-2-(methylamino)acetamide*
CAS No.:	*1218221-61-4*
Cat. No.:	*B1528593*

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Executive Summary & Chemical Profile

2-(3-Bromophenyl)-2-(methylamino)acetamide (referred to herein as 3-BPMA) is a synthetic small molecule belonging to the

-aminoamide family.[1] Structurally, it consists of a phenylglycinamide core substituted with a bromine atom at the meta position of the aromatic ring and a methyl group on the

-amine.[1]

This scaffold is chemically significant as a precursor and structural analog to known Voltage-Gated Sodium Channel (VGSC) blockers and MAO-B inhibitors such as Safinamide and Ralfinamide.[1] Its halogenated aromatic system provides a handle for further cross-coupling reactions (e.g., Suzuki-Miyaura), making it a high-value intermediate in divergent synthesis libraries.[1]

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Physicochemical Data

Property	Value / Description
CAS Number	1218221-61-4
Molecular Formula	C H BrN O
Molecular Weight	243.10 g/mol
Exact Mass	242.005 g/mol
Isotopic Pattern	Br (100%), Br (~97%) [1:1 doublet in MS]
Predicted pKa	~7.8 (Secondary Amine)
H-Bond Donors	2 (Amide NH , Amine NH)
H-Bond Acceptors	2 (Amide O, Amine N)

Synthetic Architecture

The synthesis of 3-BPMA requires precise control over the

-aminonitrile intermediate.[1] The Strecker Synthesis is the most robust pathway, offering high yields and scalability.[1]

Protocol A: Modified Strecker Synthesis

This protocol utilizes a "one-pot" approach involving the condensation of 3-bromobenzaldehyde with methylamine and a cyanide source, followed by controlled hydrolysis.[1]

Step 1: Formation of

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-Aminonitrile

- Reagents: 3-Bromobenzaldehyde (1.0 eq), Methylamine (33% in EtOH, 1.2 eq), Trimethylsilyl cyanide (TMSCN, 1.1 eq).
- Catalyst: Scandium triflate [Sc(OTf)

  ] (1 mol%) or Iodine (5 mol%) can accelerate imine formation.[1]
- Procedure:
  - Dissolve 3-bromobenzaldehyde in anhydrous Dichloromethane (DCM).
  - Add Methylamine solution dropwise at 0°C. Stir for 30 min to form the imine.
  - Add TMSCN dropwise.[1] Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours.
  - Monitoring: TLC (Hexane/EtOAc 4:1) will show the disappearance of the aldehyde.[1]

Step 2: Hydrolysis to Amide

The conversion of the nitrile (-CN) to the primary amide (-CONH

) without hydrolyzing to the carboxylic acid requires controlled acidic conditions.[1]

- Reagents: Conc. H

  SO

  or HCl/HCOOH.[1]
- Procedure:
  - Cool the aminonitrile mixture to 0°C.
  - Treat with 90% H

    SO

    (3.0 eq) dropwise.[1]

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- Stir at RT for 12 hours. Note: Avoid heating to prevent hydrolysis to the acid.[1]
- Workup: Pour onto crushed ice. Neutralize carefully with NH

  OH to pH 9.[1] Extract with DCM (3x).[1]
- Purification: Recrystallize from Isopropanol/Hexane to yield 3-BPMA as a white/off-white solid.[1]

Synthetic Workflow Diagram (Graphviz)

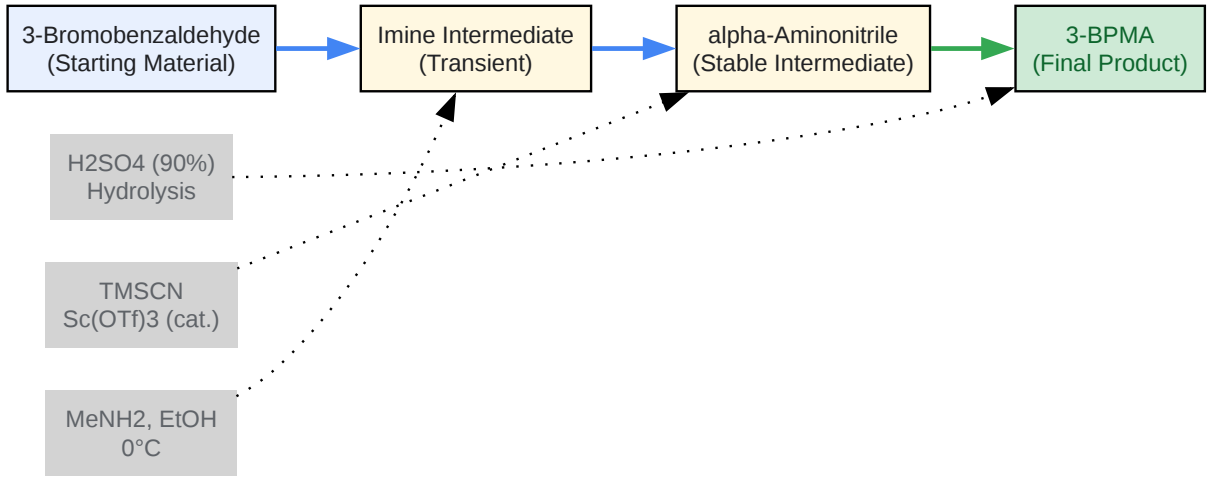

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Figure 1: Step-wise Strecker synthesis pathway for the production of 3-BPMA.

Structure-Activity Relationship (SAR) & Pharmacology

While 3-BPMA is a research chemical, its pharmacophore aligns closely with the

-aminoamide anticonvulsant class.[1]

Mechanism of Action (Hypothetical)

Based on analogs like Remacemide and Safinamide, 3-BPMA is predicted to act via:

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- State-Dependent Sodium Channel Blockade: Stabilizing the inactivated state of Voltage-Gated Sodium Channels (Nav1.2, Nav1.6, Nav1.7), thereby inhibiting high-frequency neuronal firing without affecting normal physiology.[1]
- NMDA Receptor Antagonism: Low-affinity antagonism at the glycine site of the NMDA receptor is common in simple phenylglycinamides.[1]

SAR Bioisosterism

The 3-Bromo substituent is critical.[1] In medicinal chemistry, the meta-position on the phenyl ring of

-aminoamides often dictates potency:

- 3-Fluoro/3-Chloro: Often seen in optimized drugs (e.g., Safinamide has a 3-fluorobenzyl tail).[1] The 3-Bromo provides a larger lipophilic bulk and a "handle" for metabolic stability against ring oxidation.[1]
- N-Methylation: The

  -methyl group increases lipophilicity (LogP) compared to the primary amine, enhancing Blood-Brain Barrier (BBB) penetration.[1]

SAR Logic Diagram (Graphviz)

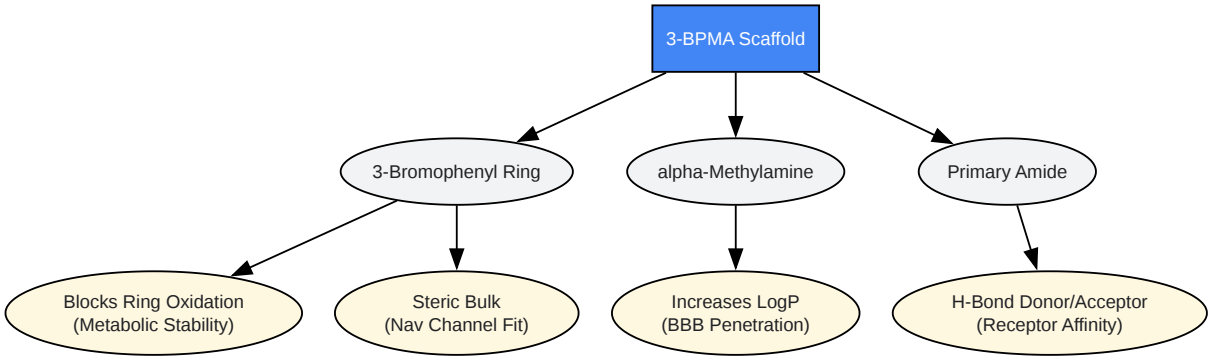

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Figure 2: Structure-Activity Relationship (SAR) map highlighting the functional roles of 3-BPMA moieties.[1]

Analytical Characterization

To validate the synthesis of 3-BPMA, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (H-NMR)

Solvent: DMSO-d

, 400 MHz

- 7.60 (s, 1H): Aromatic proton at C2 (between Br and alkyl chain).[1]
- 7.45–7.25 (m, 3H): Remaining aromatic protons.[1]
- 7.50 & 7.10 (br s, 2H): Amide NH

  protons (exchangeable with D

  O).[1]
- 4.15 (s, 1H):

  -Methine proton (chiral center).[1]
- 2.25 (s, 3H):

  -Methyl group.[1]
- 2.0–2.5 (br s, 1H): Amine NH (often broad or invisible depending on water content).[1]

Mass Spectrometry (LC-MS)[1]

- Ionization: Electrospray Ionization (ESI+).[1]
- M+H Peak: Distinctive isotopic doublet at m/z 243.0 and 245.0 (1:1 ratio) due to

  Br and

  Br.[1]

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- Fragmentation: Loss of the amide group [M-CONH

  ]

  is a common fragmentation pathway.[1]

Safety & Handling

- Cyanide Hazard: The Strecker synthesis involves TMSCN or KCN.[1] All operations must be performed in a well-ventilated fume hood with a cyanide antidote kit available.[1]
- Skin Sensitization:

  -Halo and

  -amino amides can be irritants.[1] Wear nitrile gloves and eye protection.[1]
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation of the secondary amine.

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